

Proper Disposal of AJ2-71: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: AJ2-71

Cat. No.: B11929903

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents are paramount to ensuring a safe and compliant laboratory environment. This document provides essential, step-by-step guidance for the proper disposal of **AJ2-71**, a small molecule inhibitor of SLC15A4 used in inflammation research. While **AJ2-71** is shipped as a non-hazardous chemical, adherence to established laboratory waste management protocols is crucial.

Key Data for AJ2-71 Handling and Disposal

For easy reference, the following table summarizes key quantitative data related to the handling and storage of **AJ2-71**.

Property	Value	Citation
Molecular Weight	312.37 g/mol	
Formula	C ₂₀ H ₁₆ N ₄	
Appearance	Solid	
Storage (Short-term)	0 - 4 °C (days to weeks)	
Storage (Long-term)	-20 °C (months to years)	
Shipping Condition	Shipped under ambient temperature	

Experimental Protocol: Disposal of Solid **AJ2-71** Waste

The following procedure outlines the recommended steps for the disposal of solid **AJ2-71** and contaminated labware. This protocol is based on general guidelines for the disposal of non-hazardous solid chemical waste in a laboratory setting.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Personnel Protective Equipment (PPE): Before beginning any disposal procedures, ensure you are wearing appropriate PPE, including:

- Safety glasses
- Lab coat
- Gloves

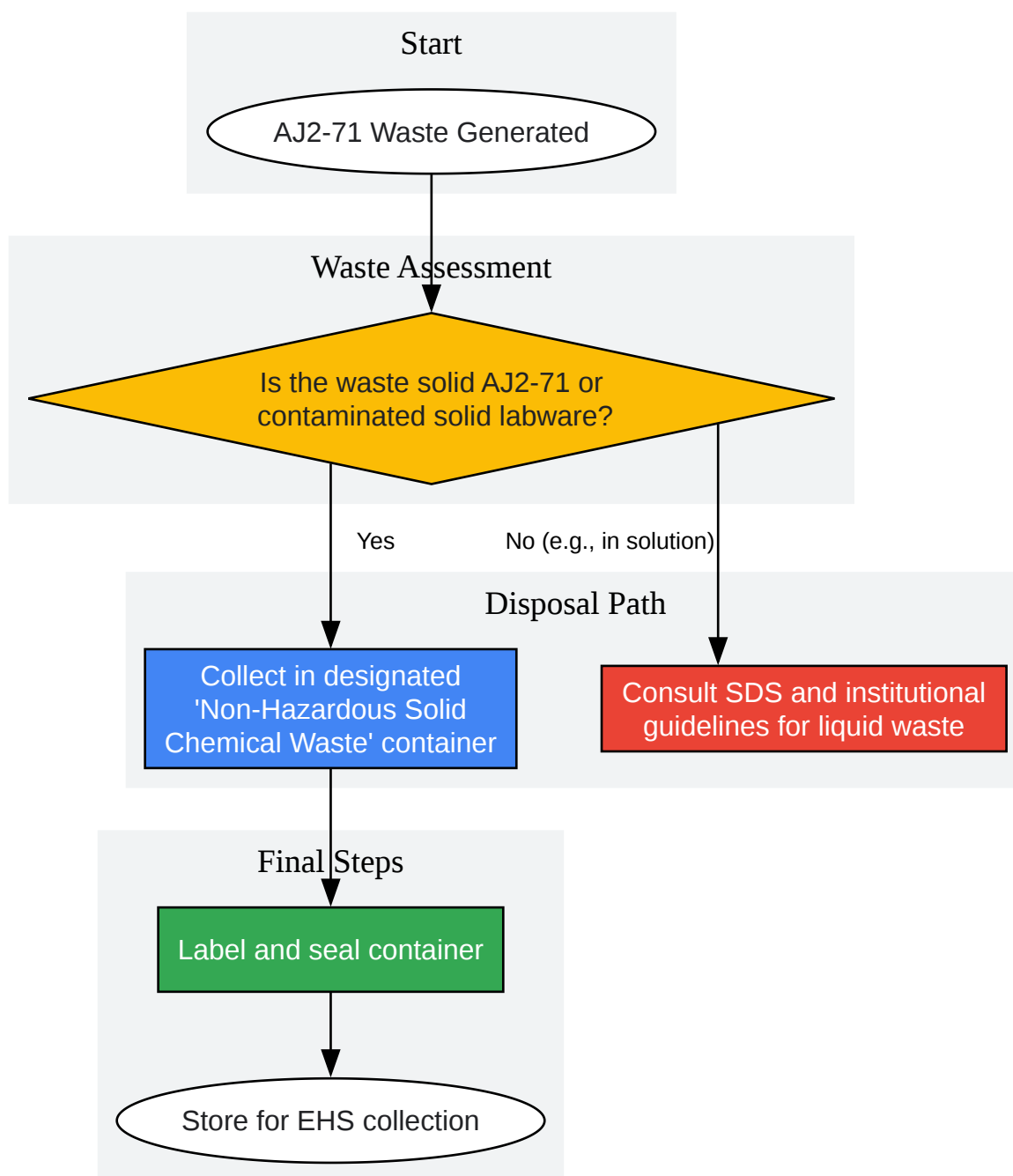
Procedure:

- Segregation: Do not mix **AJ2-71** waste with hazardous chemical waste streams (e.g., solvents, heavy metals, reactive chemicals).[\[1\]](#)
- Waste Collection:
 - Place solid **AJ2-71**, contaminated consumables (e.g., weighing paper, pipette tips), and empty vials into a designated waste container labeled "Non-Hazardous Solid Chemical Waste."
 - This container should be a durable, sealable container appropriate for solid waste.
- Container Labeling: Ensure the waste container is clearly and accurately labeled. The label should include:
 - The words "Non-Hazardous Solid Waste"
 - The primary chemical constituent (**AJ2-71**)
 - The date the container was started

- **Storage of Waste:** Store the sealed waste container in a designated area away from general laboratory traffic until it is collected by your institution's Environmental Health and Safety (EHS) department or disposed of according to institutional guidelines.
- **Empty Containers:** Empty **AJ2-71** containers should be triple-rinsed with a suitable solvent if required by your institution's policies. The rinsate may need to be collected as hazardous waste. If not rinsed, the empty container should be disposed of in the solid chemical waste stream.^[3]
- **Consult Institutional Policies:** Always consult your institution's specific guidelines for chemical waste disposal.^[3] Local regulations and institutional policies may have specific requirements for the disposal of non-hazardous chemical waste.

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **AJ2-71**.



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Caption: Decision workflow for the disposal of **AJ2-71** waste.

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